

Application Notes and Protocols: Dazomet Soil Fumigation for Research Purposes

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Compound of Interest

Compound Name: Dazomet

Cat. No.: B121842

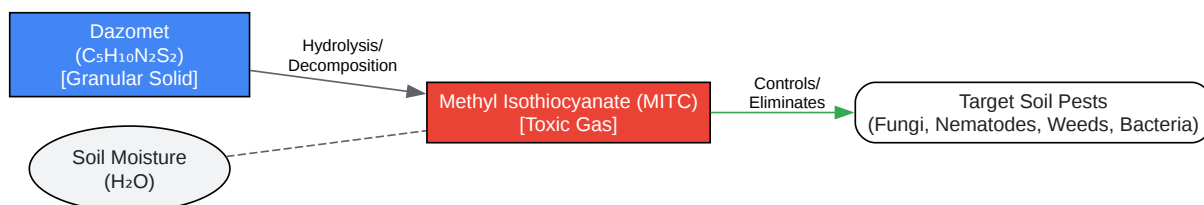
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Dazomet** is a broad-spectrum, pre-plant soil fumigant used to control a wide range of soil-borne pests, including fungi, nematodes, bacteria, and germinating weeds.[1][2] It serves as a granular alternative to other fumigants like methyl bromide.[1][3] **Dazomet** itself is not the active biocide; upon application to moist soil, it undergoes hydrolysis to release methyl isothiocyanate (MITC), a volatile and highly toxic gas that acts as the sterilizing agent.[1][2][3][4] This document provides detailed protocols and quantitative data for the application of **Dazomet** in a research setting, emphasizing safety, efficacy, and reproducibility.

Mechanism of Action

Dazomet ($C_5H_{10}N_2S_2$) is a thiadiazine chemical.[5] In the presence of soil moisture, it decomposes into the primary active compound, methyl isothiocyanate (MITC).[3][4][5] This chemical transformation is crucial for its fumigant properties. The released MITC gas then diffuses through the soil pores, effectively controlling target pests.[4]



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Caption: **Dazomet** decomposition into the active fumigant MITC in moist soil.

Data Presentation: Application Rates and Efficacy

The effective application rate of **Dazomet** can vary significantly based on the target crop, soil type, pest pressure, and research objectives. The following tables summarize quantitative data from various research studies.

Table 1: Reported Application Rates of **Dazomet** in Research Studies

Crop / Target	Application Rate(s)	Key Findings & Context	Reference
Panax notoginseng	35, 40, and 45 kg/666.7 m ²	The 40 kg/666.7 m ² rate had the most favorable impact on growth and saponin accumulation.[6][7]	[6][7]
Strawberry	25 kg/667 m ²	Used to study the effects on bacterial and fungal diversity in continuously cropped soil.[8]	[8]
Tomato	25 g a.i. m ⁻² (+ 10 g 1,3-D)	A reduced rate combination that effectively controlled Meloidogyne spp., Fusarium spp., and Phytophthora spp.[9]	[9]
Ginger	80 g/m ²	Exhibited results similar to methyl bromide treatment for controlling bacterial wilt.[10]	[10]
Forest Tree Nurseries	250 and 500 lbs/acre	Fall application at 500 lbs/acre resulted in slightly greater seedling density than methyl bromide.[11]	[11]
Broomrape (P. mutelii)	112.8–338.4 kg/ha	Achieved >90% reduction in seed viability at all tested rates in container experiments.[12]	[12]

Root-knot nematode (<i>M. incognita</i>)	7.5, 10, and 20 mg/kg soil	Pre-treatment enhanced the biocontrol efficacy of <i>Purpureocillium</i> <i>lilacinum</i> . [13]	[13]
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Table 2: Efficacy of **Dazomet** Fumigation on Pathogens and Crop Yield

Target Pathogen / Parameter	Efficacy / Result	Dazomet Rate	Reference
American Ginseng Root Rot	69.39% reduction in disease incidence	274.5 kg/ha	[6] [7]
Ginger Root-knot Nematodes	Inhibited for up to 12 weeks	274.5 kg/ha	[6] [7]
Ginger Yield	37.37% increase	274.5 kg/ha	[6] [7]
Panax notoginseng Yield	2.83–3.81X increase	35-45 kg/666.7 m ²	[6]
Fusarium spp. (in soil)	70 - 85% reduction in relative abundance	35-45 kg/666.7 m ²	[6] [7]
Ilyonectria spp. (in soil)	61 - 100% reduction in relative abundance	35-45 kg/666.7 m ²	[6] [7]
Meloidogyne spp. (in soil)	>94% reduction in population	25 g/m ² (+ 1,3-D)	[9]
Codonopsis pilosula Root Rot	61.3% reduction in incidence	Not specified	[12]
Codonopsis pilosula Yield	23.9% increase	Not specified	[12]
Strawberry Yield	4.32% increase	Not specified	[6] [7]

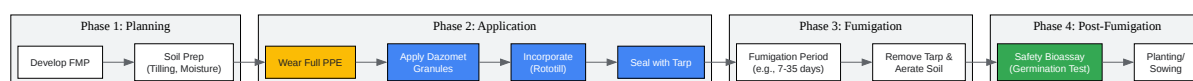
Experimental Protocols

This section outlines a comprehensive protocol for **Dazomet** soil fumigation in a research context. It is crucial to develop a site-specific Fumigation Management Plan (FMP) before beginning any work.[14]

Key Factors Influencing Efficacy

- **Soil Preparation:** The treatment area must be in seedbed condition with a fine tilth and free of clods to ensure uniform fumigant distribution.[4] Tilling to a depth of 20-30 cm is recommended.[4]
- **Soil Moisture:** This is critical for the conversion of **Dazomet** to MITC.[15] The optimal soil moisture is 60-70% of the water-holding capacity.[4]
- **Soil Temperature:** The ideal temperature range for **Dazomet** activation is between 10°C and 25°C.[4] Temperatures above 25°C can cause the MITC gas to be released too quickly, potentially reducing efficacy.[4]
- **Particle Size:** The degradation rate of **Dazomet** is influenced by its particle size. A range of 100 to 300 µm is recommended for optimal MITC concentration and release.[5]

Experimental Workflow Diagram



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Caption: A phased workflow for **Dazomet** soil fumigation in research trials.

Protocol Steps

Phase 1: Pre-Fumigation Planning and Site Preparation

- Fumigation Management Plan (FMP): Develop a written, site-specific FMP. This plan is mandatory and must outline site conditions, buffer zones, emergency procedures, and posting plans.[14]
- Soil Tillage: Cultivate the soil to a depth of 20-30 cm to break up clods and remove plant debris. The soil should have a fine, uniform tilth.[4]
- Moisture Adjustment: If necessary, irrigate the plot 8-14 days before application to achieve 60-70% of the soil's water-holding capacity.[4] This ensures pathogens are in a susceptible state and facilitates **Dazomet**'s decomposition.[15]
- Temperature Check: Measure soil temperature at the intended incorporation depth. Proceed only if the temperature is within the optimal range (10-25°C).[4]

Phase 2: Fumigant Application and Sealing

- Personal Protective Equipment (PPE): All handlers must wear appropriate PPE, including chemical-resistant gloves, coveralls, safety glasses, and a respirator with an organic vapor cartridge.[14][16]
- Application: Using calibrated equipment (or by hand for small plots, wearing gloves), spread the **Dazomet** granules evenly over the soil surface at the predetermined rate.[4]
- Incorporation: Immediately after application, incorporate the granules into the soil to the desired depth (e.g., 20 cm) using a rototiller.[4] Thorough and immediate mixing is critical to prevent premature gas loss.
- Sealing: Immediately after incorporation, seal the soil surface by compacting it with a roller and/or covering it with a gas-impermeable tarp (e.g., polyethylene film) to contain the MITC gas.[4]

Phase 3: Fumigation and Aeration

- Fumigation Period: Keep the soil sealed for the duration specified by the research protocol. This can range from 7 to 35 days, depending on the target pests and soil conditions.[7][8]

- Buffer Zone Management: Maintain and monitor the established buffer zone for at least 48 hours after the application begins.[1] Post warning signs at all points of entry.[1]
- Tarp Removal and Aeration: After the fumigation period, carefully remove the tarp. Aerate the soil by tilling it to allow the residual fumigant to dissipate.[4] Allow the soil to aerate for a waiting period of 2-4 weeks before planting.[4]

Phase 4: Post-Fumigation Safety Assessment

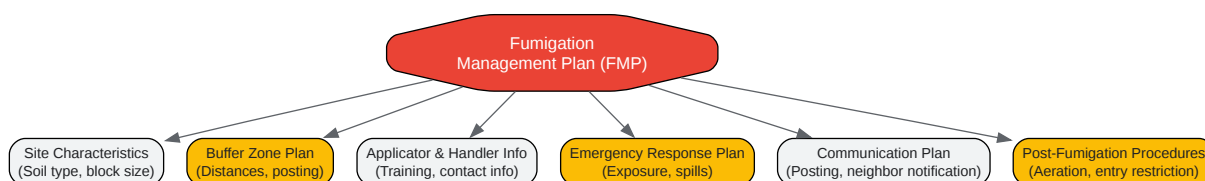
- Germination Bioassay: Before planting the primary crop, it is essential to confirm that phytotoxic residues are no longer present.
 - Collect a soil sample from the treated plot and place it in a sealed glass jar.
 - Collect a control soil sample from an untreated area and place it in a separate jar.
 - Sprinkle a small number of sensitive, fast-germinating seeds (e.g., cress or lettuce) onto the soil surface in both jars.
 - Moisten the soil, seal the jars, and keep them in a warm, light place.
 - If the seeds in the treated soil jar fail to germinate or show stunted growth compared to the control jar, the soil requires further aeration before planting.

Safety and Handling Protocol

Dazomet and its breakdown product MITC are hazardous.[1] Strict adherence to safety protocols is non-negotiable.

- Hazard Communication: **Dazomet** is harmful if swallowed and causes serious eye, skin, and respiratory irritation.[16]
- Personal Protective Equipment (PPE): Always wear the specified PPE, including respirators, when handling **Dazomet** granules or during application.[14]
- Fumigation Management Plan (FMP): The FMP is the central document for ensuring a safe application. It integrates all safety aspects of the fumigation process.

- Emergency Procedures: In case of exposure, immediately move to fresh air. For skin contact, wash thoroughly with soap and water. For eye contact, flush with large amounts of water.[17] Have emergency contact information and the Safety Data Sheet (SDS) readily available.
- Storage: Store **Dazomet** in a cool, dry, well-ventilated, and locked location, separated from acids, food, and animal feed.[16][18] It is sensitive to moisture and temperatures above 50°C.[1]



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Caption: Core components of a site-specific Fumigation Management Plan (FMP).

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